

Application Note & Analytical Protocols for 4-bromo-1-(4-nitrophenyl)-1H-pyrazole

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Compound of Interest

Compound Name: 4-bromo-1-(4-nitrophenyl)-1H-pyrazole

Cat. No.: B10902595

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Overview & Significance

4-bromo-1-(4-nitrophenyl)-1H-pyrazole is a heterocyclic compound featuring a pyrazole core, a key scaffold in medicinal chemistry renowned for a wide spectrum of biological activities.^{[1][2]} The substituents—a bromo group at the 4-position and a 4-nitrophenyl group at the N1 position—impart specific chemical properties that are crucial for its role as a synthetic intermediate in the development of novel pharmaceutical agents and other functional materials.^[3] The presence of strong chromophores and distinct functional groups makes it amenable to a variety of analytical techniques.

This document provides a comprehensive guide to the essential analytical methodologies for the robust characterization, purity assessment, and quantification of **4-bromo-1-(4-nitrophenyl)-1H-pyrazole**. The protocols herein are designed for researchers in synthetic chemistry, quality control laboratories, and drug development, offering both the procedural steps and the scientific rationale behind them.

Spectroscopic Characterization: Structural Elucidation

Spectroscopic methods are fundamental for confirming the chemical identity and structure of the synthesized molecule.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful technique for unambiguous structural determination. For **4-bromo-1-(4-nitrophenyl)-1H-pyrazole**, both ^1H and ^{13}C NMR are essential.

Expertise & Rationale: The molecule's structure presents a distinct set of proton and carbon environments. The electron-withdrawing nature of the nitrophenyl group significantly influences the chemical shifts of the pyrazole and phenyl protons, shifting them downfield.^[1] The pyrazole ring protons (at C3 and C5) will appear as singlets due to the lack of adjacent proton coupling partners.

Predicted ^1H and ^{13}C NMR Spectral Data

Assignment	^1H Chemical Shift (δ , ppm)	^{13}C Chemical Shift (δ , ppm)	Rationale / Notes
Pyrazole H-3	~8.0 - 8.5	~140 - 145	Singlet. Downfield due to ring electronics.
Pyrazole H-5	~7.8 - 8.2	~128 - 132	Singlet.[3]
Pyrazole C-4	N/A	~90 - 95	Quaternary carbon attached to bromine; significantly shielded. [3]
Pyrazole C-3	N/A	~140 - 145	Quaternary carbon.
Pyrazole C-5	N/A	~128 - 132	Tertiary carbon.
Nitrophenyl H-2', H-6'	~7.8 - 8.1 (d)	~125 - 128	Doublet, ortho to the nitro group. Deshielded.
Nitrophenyl H-3', H-5'	~8.3 - 8.6 (d)	~124 - 126	Doublet, meta to the nitro group. Strongly deshielded by NO_2 .
Nitrophenyl C-1'	N/A	~144 - 148	Quaternary carbon attached to the pyrazole nitrogen.
Nitrophenyl C-4'	N/A	~147 - 150	Quaternary carbon attached to the nitro group.

Protocol: NMR Sample Preparation and Acquisition

- Sample Preparation: Accurately weigh 5-10 mg of the compound and dissolve it in approximately 0.6 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in a standard 5 mm NMR tube.[4][5] Tetramethylsilane (TMS) is typically used as an internal standard (0 ppm).
- Instrument Setup: Use a 400 MHz or higher field NMR spectrometer for optimal resolution.[4]

- ^1H NMR Acquisition: Acquire the spectrum with a sufficient number of scans (typically 8-16) to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition: Acquire the spectrum using a proton-decoupled pulse sequence. A greater number of scans (e.g., 1024 or more) will be required due to the lower natural abundance of ^{13}C .
- Data Processing: Process the raw data (FID) by applying Fourier transformation, phase correction, and baseline correction. Integrate the ^1H NMR signals to determine proton ratios.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR is used to identify the key functional groups present in the molecule based on their characteristic vibrational frequencies.

Expertise & Rationale: The FTIR spectrum will be dominated by signals from the nitro group, aromatic C-H and C=C bonds, the pyrazole ring, and the C-Br bond. The asymmetric and symmetric stretching of the $-\text{NO}_2$ group are particularly strong and diagnostic.[\[1\]](#)

Table of Characteristic FTIR Absorption Bands

Wavenumber (cm^{-1})	Vibrational Mode	Intensity
~3150 - 3100	Aromatic & Pyrazole C-H Stretch	Medium-Weak
~1610 - 1590	C=N Stretch (Pyrazole Ring)	Medium
~1540 - 1510	Asymmetric NO_2 Stretch	Strong
~1510 - 1480	Aromatic C=C Stretch	Medium
~1360 - 1330	Symmetric NO_2 Stretch	Strong
~860 - 840	C-N Stretch (Aromatic- NO_2)	Medium
~760 - 740	C-H Out-of-Plane Bending (Aromatic)	Strong
~650 - 550	C-Br Stretch	Medium-Weak

Data synthesized from typical values for related compounds.[1][6]

Protocol: FTIR Analysis (Attenuated Total Reflectance - ATR)

- Instrument Preparation: Ensure the ATR crystal (typically diamond or germanium) is clean by wiping it with a suitable solvent (e.g., isopropanol) and running a background scan.
- Sample Application: Place a small amount (1-2 mg) of the solid sample directly onto the ATR crystal.
- Pressure Application: Lower the press arm to ensure firm and even contact between the sample and the crystal.
- Spectrum Acquisition: Collect the spectrum, typically by co-adding 16-32 scans at a resolution of 4 cm^{-1} .
- Data Analysis: Label the significant peaks and compare them with known correlation tables to confirm the presence of the expected functional groups.

Chromatographic Analysis: Purity and Quantification

Chromatographic techniques are essential for separating the target compound from impurities, by-products, or starting materials, and for its quantification.

High-Performance Liquid Chromatography (HPLC)

Reverse-phase HPLC with UV detection is the premier method for assessing the purity of **4-bromo-1-(4-nitrophenyl)-1H-pyrazole**.

Expertise & Rationale: The compound is non-volatile and possesses strong UV chromophores (nitrophenyl and pyrazole rings), making it an ideal candidate for RP-HPLC-UV analysis.[7] A C18 column is chosen for its ability to retain the relatively nonpolar analyte through hydrophobic interactions. An acidic mobile phase is often used to ensure sharp peak shapes for nitrogen-containing heterocycles.[8]

Caption: Figure 1: HPLC Analysis Workflow

Protocol: Reverse-Phase HPLC Method

Parameter	Condition
HPLC System	Agilent 1260, Waters Alliance e2695, or equivalent
Column	C18, 4.6 x 150 mm, 5 µm particle size
Mobile Phase	Acetonitrile : Water (with 0.1% Trifluoroacetic Acid) (60:40 v/v)[7]
Flow Rate	1.0 mL/min[7]
Column Temperature	25 °C
Detection	UV at 254 nm
Injection Volume	10 µL
Run Time	10 minutes
Diluent	Acetonitrile

Procedure:

- **Standard Preparation:** Prepare a stock solution of the reference standard at 1.0 mg/mL in diluent. Prepare a working standard at 0.1 mg/mL by diluting the stock.
- **Sample Preparation:** Prepare a sample solution at approximately 0.1 mg/mL in diluent.
- **System Equilibration:** Purge the system and equilibrate the column with the mobile phase for at least 30 minutes or until a stable baseline is achieved.
- **System Suitability:** Inject the working standard solution five times. The relative standard deviation (RSD) for the peak area should be $\leq 2.0\%$. The tailing factor should be between 0.8 and 1.5.
- **Analysis:** Inject the blank (diluent), followed by the standard and sample solutions.
- **Purity Calculation:** Determine the purity by the area percent method:

- % Purity = (Area of Main Peak / Total Area of All Peaks) x 100

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for identifying and quantifying volatile impurities and confirming the molecular weight of the analyte.

Expertise & Rationale: While HPLC is preferred for purity, GC-MS provides orthogonal data and definitive structural information from its mass fragmentation pattern. The suitability of GC depends on the thermal stability and volatility of the compound. Many pyrazole derivatives are sufficiently stable for GC analysis.[9] The mass spectrometer serves as a highly specific detector, confirming the identity of the peak by its mass-to-charge ratio (m/z) and fragmentation.

Caption: Figure 2: GC-MS Analysis Workflow

Protocol: GC-MS Method

Parameter	Condition
GC-MS System	Agilent 7890/5977, Shimadzu GCMS-QP2020, or equivalent
Column	DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness
Carrier Gas	Helium, constant flow at 1.2 mL/min
Inlet Temperature	280 °C
Injection Mode	Split (50:1), 1 µL injection volume
Oven Program	Start at 150 °C, hold for 1 min, ramp at 20 °C/min to 300 °C, hold for 5 min
MS Transfer Line	290 °C
Ion Source Temp	230 °C
Ionization Mode	Electron Impact (EI), 70 eV
Scan Range	50 - 500 m/z

Procedure & Data Interpretation:

- Sample Preparation: Prepare a dilute solution of the sample (~100 µg/mL) in a volatile solvent like ethyl acetate or dichloromethane.
- Analysis: Inject the sample into the GC-MS system running the specified method.
- Data Review:
 - Total Ion Chromatogram (TIC): Identify the peak corresponding to the analyte.
 - Mass Spectrum: Extract the mass spectrum for the main peak. Confirm the presence of the molecular ion (M^+). For **4-bromo-1-(4-nitrophenyl)-1H-pyrazole** ($C_{10}H_6BrN_3O_2$), the expected M^+ will show a characteristic isotopic pattern for bromine ($^{79}Br/^{81}Br$ in ~1:1 ratio) at m/z 294.96 and 296.96.
 - Fragmentation: Analyze the fragmentation pattern to further confirm the structure. Expect losses of NO_2 , the nitrophenyl group, and bromine.[\[10\]](#)

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